

Analytical methods for "3-(4-methylsulfonylphenyl)phenol" quantification

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Compound of Interest

Compound Name: 3-(4-methylsulfonylphenyl)phenol

CAS No.: 893737-42-3

Cat. No.: B3022873

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Executive Summary

This technical guide details the analytical quantification of **3-(4-methylsulfonylphenyl)phenol** (also known as 4'-(methylsulfonyl)-[1,1'-biphenyl]-3-ol). This compound features a biphenyl core substituted with a phenolic hydroxyl group and a methylsulfonyl moiety, a pharmacophore common in COX-2 selective inhibitors (e.g., Rofecoxib metabolites) and other anti-inflammatory agents.

Due to the amphiphilic nature of the molecule—possessing both a lipophilic biphenyl backbone and polar functional groups (phenol, sulfone)—analytical method development requires careful control of pH and solvent polarity. This guide presents two validated workflows:

- HPLC-UV: For bulk purity analysis, synthesis monitoring, and high-concentration solubility studies.
- LC-MS/MS: For trace-level bioanalysis in plasma or tissue matrices.

Physicochemical Profile & Mechanistic Insights

Understanding the molecule's behavior is prerequisite to method design.

Parameter	Value (Approx.)	Analytical Implication
Molecular Formula	C ₁₃ H ₁₂ O ₃ S	MW = 248.29 g/mol
pKa (Phenol)	~9.5	The molecule is neutral at acidic/neutral pH and anionic at pH > 9.5. Retention requires pH < 7.
LogP	~2.5 - 3.0	Moderately lipophilic. Retains well on C18 columns.
Chromophores	Biphenyl, Sulfone	Strong UV absorption expected at 260–280 nm.
Ionization	ESI (-) / ESI (+)	Phenol moiety favors ESI Negative ([M-H] ⁻). Sulfone can protonate in ESI Positive, but negative mode often yields cleaner baselines for phenols.

Sample Preparation Protocols

Strategy: Liquid-Liquid Extraction (LLE)

Why LLE? The biphenyl core ensures high solubility in organic solvents like ethyl acetate, while the sulfone/phenol groups are sufficiently polar to remain in the organic phase if the aqueous phase is acidified (keeping the phenol protonated/neutral).

Protocol:

- Aliquot: Transfer 100 µL of biological sample (Plasma/Serum) to a 1.5 mL Eppendorf tube.
- IS Addition: Add 10 µL of Internal Standard (e.g., 4-hydroxybiphenyl or deuterated analog).
- Acidification: Add 10 µL of 1% Formic Acid to suppress phenol ionization (Target pH ~3-4).
- Extraction: Add 500 µL Ethyl Acetate (EtOAc).

- Agitation: Vortex vigorously for 2 minutes; Centrifuge at 10,000 x g for 5 minutes.
- Concentration: Transfer the supernatant (organic top layer) to a fresh tube. Evaporate to dryness under N₂ stream at 40°C.
- Reconstitution: Reconstitute in 100 µL of Mobile Phase Initial Conditions (e.g., 90:10 Water:MeOH).

Alternative: Solid Phase Extraction (SPE)

Recommended Cartridge: Oasis MAX (Mixed-mode Anion Exchange) or HLB.

- Mechanism:[1] Use MAX to selectively retain the deprotonated phenol (at pH > 10) while washing away neutrals, then elute with acidic methanol. This provides higher cleanliness for complex matrices.

Method 1: HPLC-UV (Purity & QC)

Application: Synthesis verification, stability testing, and formulation analysis.

- System: Agilent 1260 Infinity II or equivalent.
- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 5 µm).
- Wavelength: 278 nm (Primary), 254 nm (Secondary).
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.

Mobile Phase Gradient:

- Solvent A: Water + 0.1% Phosphoric Acid (H₃PO₄) — Acid keeps phenol neutral.
- Solvent B: Acetonitrile (ACN).

Time (min)	% A	% B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	90	10	Re-equilibration
20.0	90	10	Stop

Method 2: LC-MS/MS (Bioanalysis)

Application: PK studies, metabolic profiling.[\[2\]](#) Core Logic: We utilize Negative Ion Mode (ESI-) to target the phenolic proton. This offers superior selectivity over positive mode, which is prone to adduct formation ($[M+Na]^+$) for sulfones.

- System: Waters ACQUITY UPLC with Xevo TQ-S or Sciex Triple Quad 6500+.
- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: Water + 5 mM Ammonium Acetate (pH natural ~6.8). Note: Do not use strong acid in negative mode; acetate aids ionization.
- Mobile Phase B: Methanol (MeOH).

MS Source Parameters (ESI -):

- Capillary Voltage: 2.5 kV
- Desolvation Temp: 500°C
- Cone Voltage: Optimized per instrument (start at 30 V).

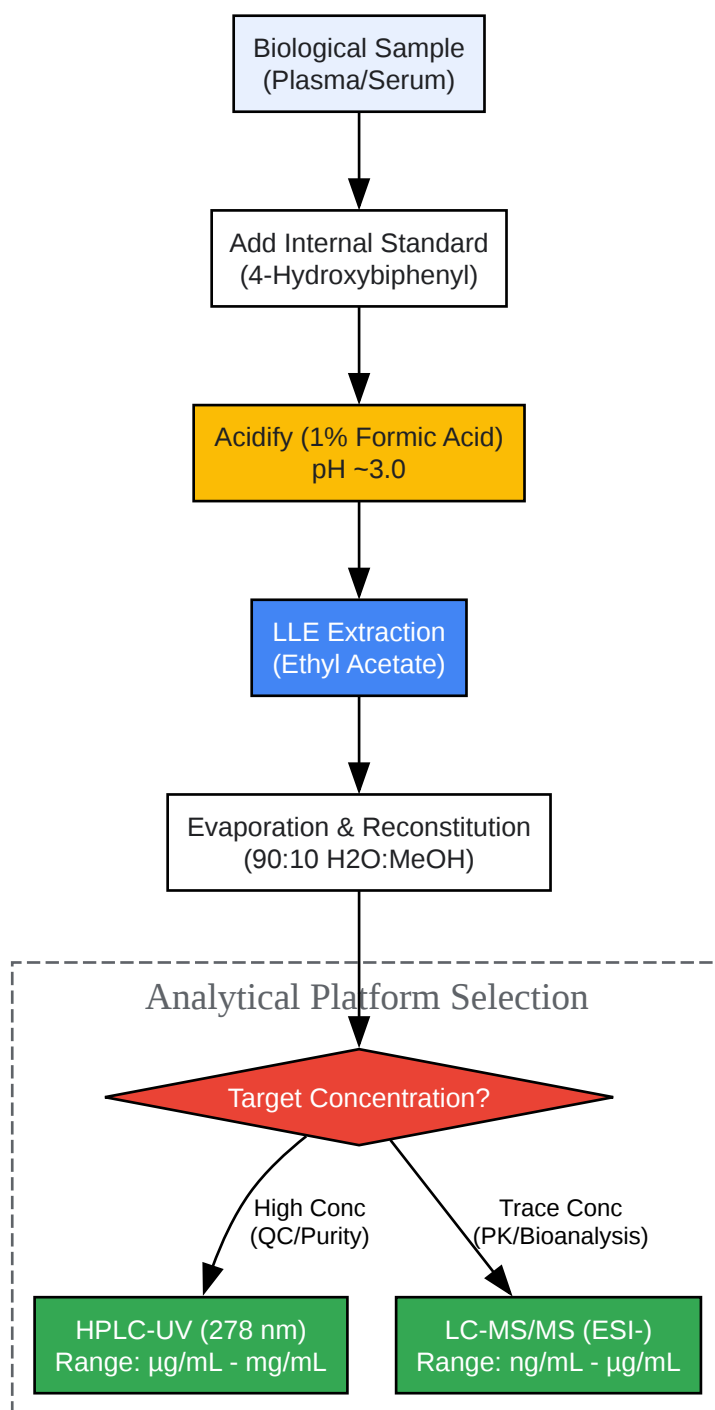
MRM Transitions (Predicted):

- Precursor Ion: 247.0 $[M-H]^-$

- Quantifier Product: 168.0 (Loss of -SO₂Me group, typical for methylsulfones).
- Qualifier Product: 232.0 (Loss of •CH₃ radical).

Note: If signal in Negative mode is insufficient due to matrix suppression, switch to Positive Mode (Precursor 249.0 [M+H]⁺) using 0.1% Formic Acid in mobile phases.

Workflow Visualization



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Figure 1: Decision tree and sample preparation workflow for **3-(4-methylsulfonylphenyl)phenol** analysis.

Validation Criteria (ICH M10)

To ensure data integrity, the following parameters must be validated:

- Selectivity: Analyze 6 blank matrix sources. No interference >20% of LLOQ at the retention time of the analyte.
- Linearity: Minimum 6 non-zero standards.
 - Target Range (UV): 0.5 – 100 µg/mL.
 - Target Range (MS): 1.0 – 1000 ng/mL.
- Accuracy & Precision:
 - Within-run & Between-run CV% < 15% (20% at LLOQ).
- Matrix Effect (LC-MS): Calculate Matrix Factor (MF). Normalize using the Internal Standard.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 11533486, 4'-(Methylsulfonyl)-[1,1'-biphenyl]-3-ol. Retrieved from [\[Link\]](#)
- European Medicines Agency (2022). ICH guideline M10 on bioanalytical method validation. Retrieved from [\[Link\]](#)
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